

Hydrothermal Synthesis of Antimony Sulfide (Sb₂S₃) Nanorods: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony sulfide

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This document provides detailed application notes and experimental protocols for the hydrothermal synthesis of **antimony sulfide** (Sb₂S₃) nanorods. **Antimony sulfide**, a significant semiconductor with a direct band gap, exhibits high photosensitivity and thermoelectric power, making it a material of interest for applications in solar energy conversion, optoelectronics, and as a potential agent in biomedical applications. The protocols outlined below are based on established hydrothermal methods, which offer a facile and effective route to produce single-crystalline Sb₂S₃ nanorods.

I. Introduction

Antimony sulfide (Sb₂S₃) is a layered semiconductor material with an orthorhombic crystal structure. Its unique properties have garnered considerable attention for various technological applications. In nanostructured forms, such as nanorods, Sb₂S₃ exhibits quantum confinement effects, leading to a blue shift in its band gap and novel optical properties. The hydrothermal synthesis method is a versatile and scalable approach for producing high-quality, single-crystalline Sb₂S₃ nanorods with controllable morphology. This method involves a chemical reaction in a sealed, heated aqueous solution, allowing for precise control over temperature and pressure.

II. Experimental Protocols

Two primary hydrothermal methods for the synthesis of Sb_2S_3 nanorods are detailed below. The first protocol utilizes elemental antimony, sulfur, and iodine, while the second employs antimony chloride and thiourea as precursors.

Protocol 1: Synthesis from Elemental Precursors with Iodine Initiator

This protocol describes the synthesis of Sb_2S_3 nanorods via a redox mechanism initiated by iodine.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Antimony powder (Sb)
- Sulfur powder (S)
- Iodine (I_2)
- Distilled water
- Dilute hydrochloric acid (HCl)

Equipment:

- 100 mL Teflon-lined stainless steel autoclave
- Magnetic stirrer
- Oven
- Filtration apparatus (e.g., Büchner funnel)
- Beakers and graduated cylinders

Procedure:

- In a typical synthesis, add 2 mmol of antimony powder, 3 mmol of sulfur powder, and 1 mmol of iodine to 50 mL of distilled water in a beaker.[\[2\]](#)

- Stir the mixture vigorously for 20 minutes at room temperature to ensure homogeneity.[2]
- Transfer the resulting mixture into a 100 mL Teflon-lined autoclave.[2]
- Seal the autoclave and heat it in an oven at 180°C for 24 hours.[1][2][3]
- After the reaction, allow the autoclave to cool down to room temperature naturally.[2]
- Collect the black precipitate by filtration.[2]
- Wash the product with dilute hydrochloric acid and then with distilled water to remove any unreacted precursors and byproducts.[2]
- Dry the final product at room temperature.[2]

Protocol 2: Synthesis from Antimony Chloride and Thiourea

This protocol details a surfactant-free, soft chemical route for fabricating single-crystalline Sb_2S_3 nanorods.[4]

Materials:

- Antimony (III) chloride (SbCl_3)
- Thiourea ($\text{CH}_4\text{N}_2\text{S}$)
- Distilled water

Equipment:

- Teflon-lined stainless steel autoclave
- Magnetic stirrer
- Oven
- Centrifuge

- Beakers and graduated cylinders

Procedure:

- In a typical experiment, dissolve 1 mmol of SbCl_3 and 0.01 mol of thiourea in a specific volume of distilled water (Note: the exact volume should be optimized based on the desired concentration).[4]
- Stir the solution until all reagents are completely dissolved.
- Transfer the solution into a Teflon-lined autoclave.
- Seal the autoclave and maintain it at 120°C for 12 hours in an oven.[4]
- After the reaction, let the autoclave cool to room temperature.
- Collect the product by centrifugation.
- Wash the precipitate several times with distilled water and ethanol to remove any residual ions.
- Dry the obtained Sb_2S_3 nanorods at 60°C for 6 hours.[4]

III. Data Presentation

The following tables summarize the quantitative data obtained from the characterization of Sb_2S_3 nanorods synthesized via hydrothermal methods.

Table 1: Reaction Parameters and Nanorod Dimensions

Protocol	Precursors	Temperature (°C)	Time (h)	Nanorod Width (nm)	Nanorod Length (μm)	Reference
1	Sb, S, I ₂	180	24	50-140	up to 4	[1][3]
1 (extended time)	Sb, S, I ₂	180	72	500-700	up to 6	[2]
2	SbCl ₃ , Thiourea	120	12	Not specified	Not specified	[4]
Variant	Complex Decomposition	150	24	30-160	up to 6	[5][6]

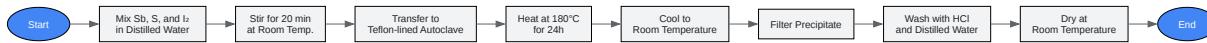
Table 2: Crystallographic and Optical Properties

Property	Value	Method/Conditions	Reference
Crystal Phase	Orthorhombic	XRD	[1][2][4][5][6]
Lattice Parameters (a, b, c)	a = 1.120 nm, b = 1.128 nm, c = 0.383 nm	XRD	[1][5][6]
Growth Direction	[5]	TEM	[4]
Growth Direction	[10-1]	HRTEM	[5][6]
Atomic Ratio (Sb:S)	2:3	EDX/EDS	[1][2][5][6]
Band Gap (Eg)	~2.50 eV	Photoluminescence	[1][3]
Band Gap (Eg)	2.82 eV	UV-Vis & Emission Spectra	[2]
Band Gap (Eg)	3.29 eV	Absorption Spectra	[5][6]

IV. Visualizations

Experimental Workflow Diagrams

The following diagrams illustrate the logical flow of the experimental protocols for the hydrothermal synthesis of Sb_2S_3 nanorods.



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Caption: Workflow for Protocol 1: Elemental Precursors.



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Caption: Workflow for Protocol 2: Antimony Chloride & Thiourea.

V. Characterization

The synthesized Sb_2S_3 nanorods should be characterized to confirm their morphology, crystal structure, and composition. Recommended techniques include:

- X-ray Diffraction (XRD): To identify the crystal phase and determine lattice parameters. The expected pattern should correspond to the orthorhombic phase of Sb_2S_3 .^[2]
- Scanning Electron Microscopy (SEM): To observe the morphology and dimensions of the nanorods.^[2]
- Transmission Electron Microscopy (TEM) and High-Resolution TEM (HRTEM): To obtain detailed information on the nanostructure, crystal growth direction, and lattice fringes.^{[5][6]}
- Energy-Dispersive X-ray Spectroscopy (EDX or EDS): To confirm the elemental composition and stoichiometry of the product, which should show an atomic ratio of approximately 2:3 for Sb:S.^{[1][2][5][6]}

- UV-Vis Spectroscopy: To determine the optical properties, including the band gap, by analyzing the absorption spectrum.[2]
- Photoluminescence (PL) Spectroscopy: To investigate the electronic structure and identify any defect states. The emission peak can also be used to estimate the band gap.[1][2]

VI. Applications

Sb_2S_3 nanorods have demonstrated potential in a range of applications, including:

- Sodium-ion Batteries: As a promising anode material due to their high theoretical specific capacity.[7][8][9]
- Lithium-ion Batteries: Exhibiting high capacity as an anode material.[4]
- Photocatalysis: For the degradation of organic pollutants under visible light.
- Solar Cells and Photodetectors: Due to their suitable band gap and high photosensitivity.[2][5]

These protocols provide a foundation for the synthesis of Sb_2S_3 nanorods. Researchers are encouraged to optimize the reaction parameters to tailor the nanorod dimensions and properties for their specific applications.

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References

- 1. [researchgate.net](#) [researchgate.net]
- 2. [ijnonline.net](#) [ijnonline.net]
- 3. [semanticscholar.org](#) [semanticscholar.org]
- 4. [researchgate.net](#) [researchgate.net]

- 5. [PDF] Synthesis and characterization of Sb₂S₃ nanorods via complex decomposition approach | Semantic Scholar [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
- 7. frontiersin.org [frontiersin.org]
- 8. dspace.nitrkl.ac.in:8080 [dspace.nitrkl.ac.in:8080]
- 9. Recent Advances in Antimony Sulfide-Based Nanomaterials for High-Performance Sodium-Ion Batteries: A Mini Review - PMC [pmc.ncbi.nlm.nih.gov]
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